

# "assessing the performance of tungsten carbide in industrial applications"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tungsten carbide

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A Comprehensive Guide to the Performance of **Tungsten Carbide** in Industrial Applications

**Tungsten carbide** stands as a cornerstone material in a multitude of industrial sectors, prized for its exceptional hardness, wear resistance, and ability to withstand high temperatures. This guide provides an objective comparison of **tungsten carbide**'s performance against other common industrial materials such as steel, ceramics, and diamond. The information presented is supported by quantitative data and detailed experimental protocols to assist researchers, scientists, and drug development professionals in making informed material selections.

## Comparative Analysis of Material Properties

The selection of a material for a specific industrial application hinges on a thorough understanding of its mechanical and physical properties. **Tungsten carbide**, a composite material formed from tungsten and carbon, offers a unique combination of hardness and toughness that sets it apart from other materials.<sup>[1]</sup> The following tables summarize the key performance indicators for **tungsten carbide** and its common alternatives.

Table 1: Hardness and Wear Resistance

| Material                | Rockwell Hardness (HRA) | Vickers Hardness (HV) | Abrasive Wear Resistance (ASTM G65, Volume Loss in mm <sup>3</sup> ) |
|-------------------------|-------------------------|-----------------------|--|
| Tungsten Carbide        | 89 - 95[2][3]           | ~2400[3][4]           | 4.5 - 10.3[5]  |
| Tool Steel              | ~60-70 HRC (equivalent) | ~800-900              | Significantly higher than Tungsten Carbide[6]                        |
| Alumina Ceramic         | ~90-94                  | ~1500-2000            | Lower than Tungsten Carbide under certain conditions[7]              |
| Silicon Nitride Ceramic | ~92-95                  | ~1800-2200[3]         | Varies with composition and manufacturing                            |
| Diamond                 | >98                     | ~10000[3]             | Extremely low  |

Table 2: Strength and Toughness

| Material                | Transverse Rupture Strength (MPa) | Fracture Toughness (MPa√m) | Impact Resistance (Charpy, Joules)                  |
|-------------------------|-----------------------------------|----------------------------|---|
| Tungsten Carbide        | 612 - 2840+[8][9]                 | 6 - 15[10]                 | Lower than steel, brittle fracture is a concern[11] |
| Tool Steel              | High                              | High                       | High, ductile fracture                              |
| Alumina Ceramic         | ~300-600                          | 3 - 5                      | Low, prone to brittle fracture                      |
| Silicon Nitride Ceramic | ~600-1000                         | 5 - 8                      | Moderate for a ceramic                              |
| Diamond                 | Low                               | 3.4 - 5                    | Low, very brittle                                   |

## Experimental Protocols

To ensure accurate and reproducible comparisons of material performance, standardized testing methodologies are crucial. The following sections detail the experimental protocols for key performance indicators.

### Hardness Testing

Hardness is a measure of a material's resistance to localized plastic deformation such as scratching or indentation.

#### Rockwell Hardness Test (HRA Scale for **Tungsten Carbide**)

- Principle: This test measures the depth of penetration of a diamond cone indenter under a specific load.[\[12\]](#) The HRA scale is particularly suited for hard materials like cemented carbides.[\[13\]](#)[\[14\]](#)
- Procedure:
  - Ensure the surface of the test specimen is clean, smooth, and free from defects.[\[13\]](#)
  - A preliminary test force of 10 kgf (98.07 N) is applied.[\[12\]](#)
  - The total test force of 60 kgf (588.4 N) is then applied for a specified dwell time.[\[12\]](#)
  - The force is returned to the preliminary test force.
  - The difference in the depth of penetration between the preliminary and total test forces is measured and converted to an HRA hardness number.
  - Multiple measurements are taken at different locations on the specimen to ensure an accurate average value.[\[13\]](#)

#### Vickers Hardness Test (HV)

- Principle: This method uses a diamond pyramid indenter to create an indentation on the material's surface. The hardness value is calculated based on the load applied and the surface area of the indentation.[\[15\]](#)

- Procedure:
  - The surface of the specimen must be polished to a mirror-like finish to allow for accurate measurement of the indentation.[\[16\]](#)
  - A square-based pyramidal diamond indenter with an angle of 136° between opposite faces is pressed into the material with a specific test load (ranging from 1 gf to 120 kgf).[\[16\]](#)
  - The load is held for a standard dwell time, typically 10 to 15 seconds.[\[15\]](#)
  - After removing the load, the two diagonals of the resulting indentation are measured using a microscope.[\[15\]](#)
  - The Vickers hardness number (HV) is calculated using the formula:  $HV = (2 * F * \sin(136^\circ/2)) / d^2$ , where F is the applied load and d is the average length of the diagonals.[\[16\]](#)

## Wear Resistance Testing

Wear resistance is the ability of a material to resist material loss due to mechanical action.

### Pin-on-Disc Test (ASTM G99)

- Principle: This test evaluates the wear characteristics of a material by sliding a pin or ball against a rotating disc under a constant load.[\[17\]](#)[\[18\]](#)
- Procedure:
  - A pin or ball of a standard material (or the test material) is loaded against a flat, rotating disc of the counterpart material.[\[17\]](#)
  - The load, sliding speed, and sliding distance are set to predetermined values.[\[19\]](#)
  - The test is conducted in a controlled environment (e.g., ambient air, lubricated).[\[18\]](#)
  - The frictional force is continuously measured during the test.

- The volume of material lost from both the pin and the disc is determined by measuring the dimensions of the wear scars or by mass loss.[\[17\]](#)

## Strength and Toughness Testing

### Transverse Rupture Strength (ASTM B406)

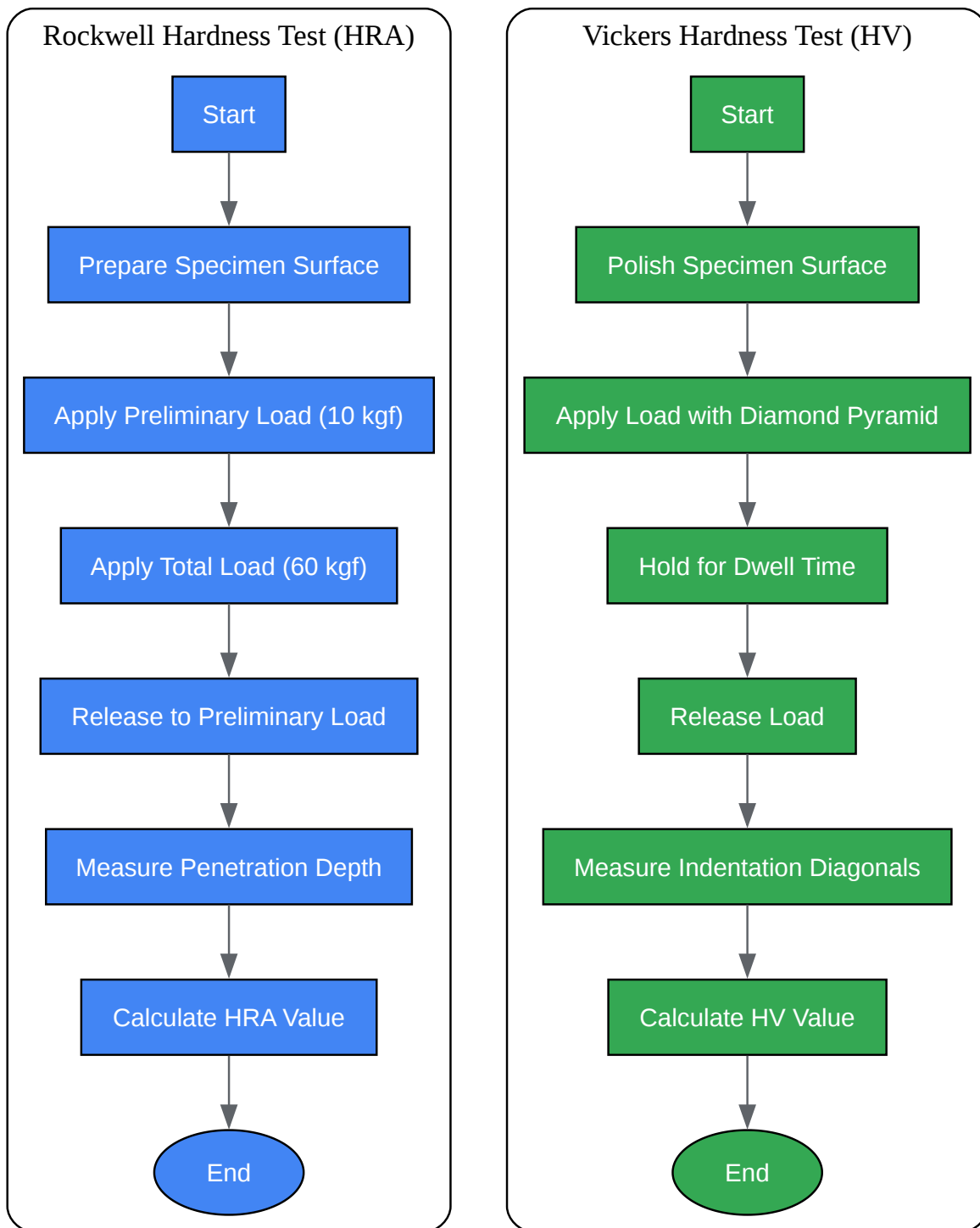
- Principle: This test determines the breaking strength of a brittle material under a bending load.[\[20\]](#)[\[21\]](#)
- Procedure:
  - A rectangular specimen of standard dimensions is placed on two supports.[\[20\]](#)[\[21\]](#)
  - A load is applied to the center of the specimen from above until it fractures.[\[20\]](#)
  - The load at which fracture occurs is recorded.
  - The transverse rupture strength is calculated based on the fracture load, the distance between the supports, and the specimen's cross-sectional dimensions.[\[20\]](#)

### Charpy Impact Test (ASTM E23)

- Principle: This test measures the energy absorbed by a notched specimen during fracture, providing an indication of the material's toughness.[\[22\]](#)[\[23\]](#)
- Procedure:
  - A standardized notched specimen is prepared.[\[24\]](#)
  - The specimen is securely held in a fixture.[\[24\]](#)
  - A weighted pendulum is released from a known height, striking the specimen on the side opposite the notch.[\[23\]](#)
  - The pendulum breaks the specimen and swings to a lower height on the other side.
  - The energy absorbed by the specimen during fracture is calculated from the difference between the initial and final heights of the pendulum.[\[23\]](#)

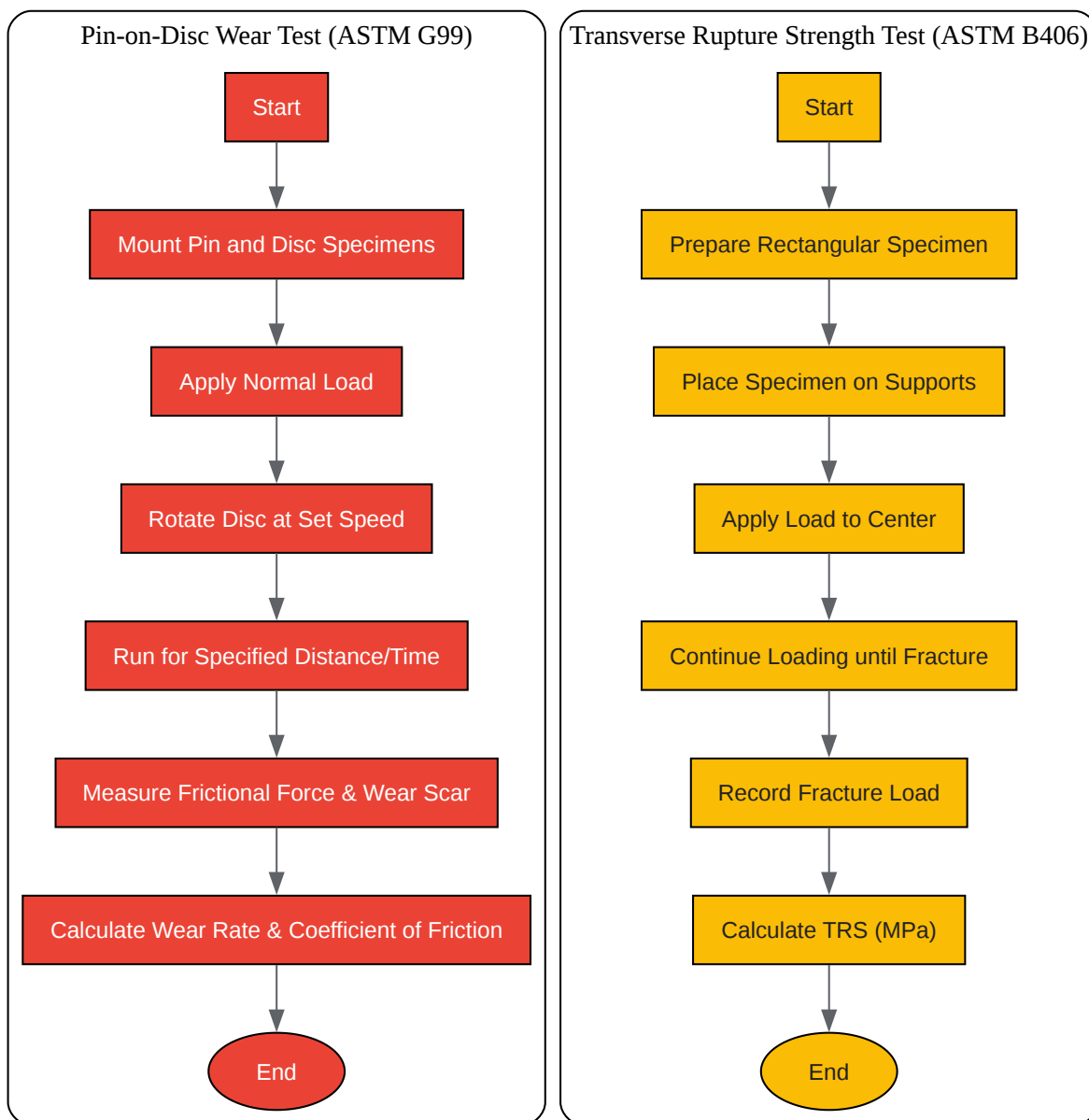
## Visualizing Experimental Workflows

To further clarify the experimental methodologies, the following diagrams illustrate the workflows for key performance assessment tests.



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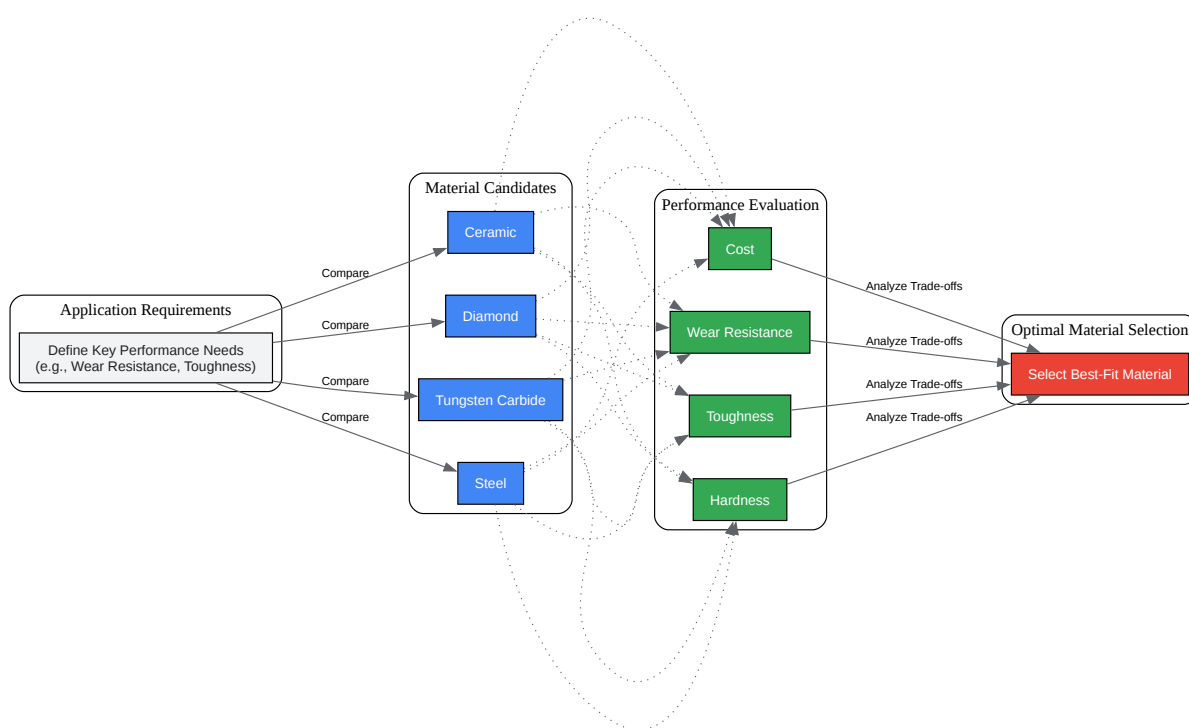
*Workflow for Hardness Testing Procedures.*



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*Workflow for Wear and Strength Testing.*





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*Logical Framework for Material Selection.*

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- To cite this document: BenchChem. ["assessing the performance of tungsten carbide in industrial applications"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195092#assessing-the-performance-of-tungsten-carbide-in-industrial-applications]

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